

# An In-depth Technical Guide to the Physicochemical Properties of Dihydrolinalool

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dihydrolinalool

Cat. No.: B102403

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Dihydrolinalool**, systematically known as 3,7-dimethyloct-6-en-3-ol, is a monoterpene alcohol recognized for its characteristic floral, citrusy, and woody aroma.<sup>[1]</sup> A derivative of linalool, it finds extensive application in the fragrance and flavor industries.<sup>[2][3]</sup> Beyond its olfactory attributes, **dihydrolinalool** has garnered interest for its potential antimicrobial, anti-inflammatory, and antioxidant properties, suggesting a broader scope of application in cosmetic and therapeutic formulations.<sup>[2][3]</sup> This technical guide provides a comprehensive overview of the physicochemical properties of **dihydrolinalool**, details standardized experimental protocols for their determination, and presents a logical workflow for its quality control.

## Physicochemical Properties

The physicochemical characteristics of **dihydrolinalool** are crucial for its application, formulation, and assessment of its environmental fate. A summary of these properties is presented in the table below.

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>20</sub> O
Molecular Weight	156.27 g/mol
Appearance	Colorless to pale yellow, clear liquid
Odor	Floral, citrusy, woody
Boiling Point	191.00 to 203.00 °C at 760 mmHg
Melting Point	5 °C
Density	0.850 to 0.863 g/cm <sup>3</sup> at 20-25 °C
Refractive Index	1.4520 to 1.4580 at 20 °C
Solubility in Water	228.1 mg/L at 25 °C (estimated)
Solubility in Organic Solvents	Soluble in alcohol
Vapor Pressure	0.019 mmHg at 25 °C (estimated)
Flash Point	80 to 81.11 °C
logP (o/w)	2.977 (estimated)
CAS Number	18479-51-1

## Experimental Protocols

The determination of the physicochemical properties of **dihydrolinalool** can be conducted using standardized methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD) and the American Society for Testing and Materials (ASTM).

### Boiling Point Determination (OECD Guideline 103)

This method determines the temperature at which the vapor pressure of the substance equals atmospheric pressure.

- Apparatus: A suitable apparatus consists of a boiling flask, a condenser, a thermometer, and a heating source.
- Procedure: A small volume of **dihydrolinalool** is placed in the boiling flask with boiling chips. The apparatus is assembled, and the substance is heated. The temperature is recorded when the substance boils and a steady stream of condensate is observed. The observed boiling point is corrected to standard atmospheric pressure.

## Density Determination (OECD Guideline 109 / ASTM D4052)

This protocol outlines the determination of the mass per unit volume of a liquid.

- Apparatus: A digital density meter, pycnometer, or hydrometer can be used.
- Procedure (using a digital density meter): The instrument is calibrated using dry air and a substance of known density (e.g., pure water). A sample of **dihydrolinalool** is introduced into the oscillating U-tube of the density meter. The instrument measures the oscillation period, which is a function of the sample's density, and provides a direct density reading. The measurement is performed at a controlled temperature.

## Refractive Index Determination (ASTM D1218)

This method measures the extent to which light is refracted when passing through the substance, a property related to its composition.

- Apparatus: A refractometer (e.g., an Abbé refractometer).
- Procedure: A drop of **dihydrolinalool** is placed on the prism of the refractometer. The instrument is adjusted to bring the dividing line between the light and dark fields into sharp focus at the crosshairs. The refractive index is read directly from the instrument's scale. The temperature of the measurement is critical and should be controlled and recorded.

## Water Solubility Determination (OECD Guideline 105 - Flask Method)

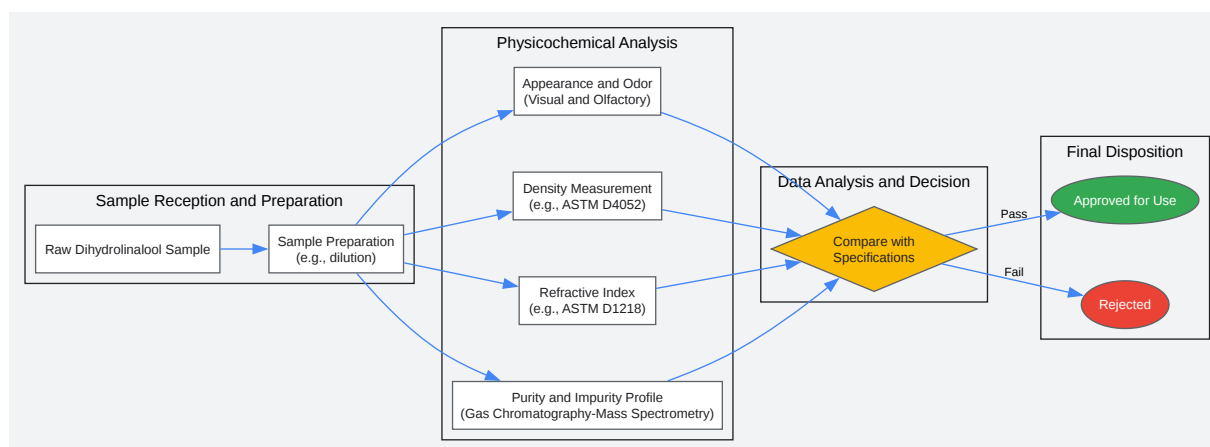
This method determines the saturation concentration of a substance in water at a given temperature.

- Apparatus: A flask, a temperature-controlled shaker or stirrer, and an analytical method for quantifying the concentration of **dihydrolinalool** in water (e.g., gas chromatography).
- Procedure: An excess amount of **dihydrolinalool** is added to a known volume of water in a flask. The flask is sealed and agitated at a constant temperature for a sufficient period to reach equilibrium (typically 24-48 hours). After equilibration, the mixture is allowed to stand to separate the phases. A sample of the aqueous phase is carefully removed, filtered or centrifuged to remove any undissolved substance, and then analyzed to determine the concentration of **dihydrolinalool**.

## Signaling Pathways and Experimental Workflows

Currently, there is limited information available in the public domain detailing specific signaling pathways directly modulated by **dihydrolinalool**. Its biological activities, such as potential anti-inflammatory and antioxidant effects, suggest interactions with cellular pathways, but these have not yet been fully elucidated.

In the context of its primary application, a crucial experimental workflow is the quality control of **dihydrolinalool** as a fragrance ingredient. The following diagram illustrates a generalized workflow for this process.



[Click to download full resolution via product page](#)

Caption: Quality Control Workflow for **Dihydrolinalool**.

## Conclusion

This technical guide provides a detailed summary of the key physicochemical properties of **dihydrolinalool**, an important compound in the flavor and fragrance industry with emerging potential in other fields. The standardized experimental protocols outlined offer a basis for the consistent and reliable determination of its properties. While specific signaling pathways remain an area for future research, the presented quality control workflow highlights a critical experimental process for ensuring the quality and consistency of **dihydrolinalool** in its industrial applications. This compilation of data and methodologies serves as a valuable resource for researchers, scientists, and drug development professionals working with this versatile monoterpene alcohol.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid [ayalytical.com]
- 2. store.astm.org [store.astm.org]
- 3. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Dihydrolinalool]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b102403#physicochemical-properties-of-dihydrolinalool]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)